

# Ethyl 4-bromobenzoate-d4 chemical properties and structure

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## Compound of Interest

Compound Name: Ethyl 4-bromobenzoate-d4

Cat. No.: B12379105

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An In-depth Technical Guide to **Ethyl 4-bromobenzoate-d4**: Chemical Properties and Structure

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **Ethyl 4-bromobenzoate-d4**, with a particular focus on its use in research and drug development. While specific experimental data for the deuterated form is limited, this document leverages available information on its non-deuterated analogue, Ethyl 4-bromobenzoate, to provide a thorough understanding of the compound.

## Chemical Properties and Structure

**Ethyl 4-bromobenzoate-d4** is the deuterium-labeled version of Ethyl 4-bromobenzoate.<sup>[1]</sup> The primary application of this isotopically labeled compound is as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS, and it can also be used as a tracer in metabolic studies.<sup>[1]</sup> Deuteration can potentially influence the pharmacokinetic and metabolic profiles of drug molecules.<sup>[1]</sup>

## Structural Information

The chemical structure of Ethyl 4-bromobenzoate consists of an ethyl ester of a 4-bromobenzoic acid. In the deuterated form, four hydrogen atoms on the benzene ring are replaced by deuterium atoms.

- IUPAC Name: **ethyl 4-bromobenzoate-d4**

- SMILES (non-deuterated): CCOC(=O)c1ccc(Br)cc1
- InChI (non-deuterated): 1S/C9H9BrO2/c1-2-12-9(11)7-3-5-8(10)6-4-7/h3-6H,2H2,1H3
- InChIKey (non-deuterated): XZIAFENWXIQUIR-UHFFFAOYSA-N

## Physicochemical Properties

The following table summarizes the key physicochemical properties of Ethyl 4-bromobenzoate. The properties of the deuterated form are expected to be very similar, with a notable difference in molecular weight.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>5</sub> D <sub>4</sub> BrO <sub>2</sub>
Molecular Weight	233.10 g/mol (calculated)
Molecular Weight (non-deuterated)	229.07 g/mol [2]
Appearance	Colorless to light yellow liquid
Melting Point	18 °C[3]
Boiling Point	131 °C at 14 mmHg[4]
Density	1.403 g/mL at 25 °C[4]
Refractive Index	n <sub>20/D</sub> 1.544[4]
Flash Point	> 113 °C (> 235.4 °F) - closed cup
Solubility	Insoluble in water[5]

## Experimental Protocols

### Synthesis of Ethyl 4-bromobenzoate-d4

A common method for the synthesis of Ethyl 4-bromobenzoate is the Fischer esterification of 4-bromobenzoic acid. To synthesize the deuterated analogue, one would start with the corresponding deuterated carboxylic acid.

Reaction: 4-bromobenzoic acid-d<sub>4</sub> + Ethanol  $\rightleftharpoons$  **Ethyl 4-bromobenzoate-d<sub>4</sub>** + Water

Materials:

- 4-bromobenzoic acid-d<sub>4</sub>
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water, optional)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Organic solvents for extraction and chromatography (e.g., diethyl ether, hexanes)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap (if using toluene), combine 4-bromobenzoic acid-d<sub>4</sub> and a molar excess of anhydrous ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- If an excess of ethanol was used, remove it under reduced pressure.
- Dilute the residue with diethyl ether and wash sequentially with water, saturated sodium bicarbonate solution (until effervescence ceases), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

- Purify the crude **Ethyl 4-bromobenzoate-d4** by column chromatography or distillation under reduced pressure.

Another reported synthesis method involves the reaction of 4-bromobenzaldehyde with ethanol in the presence of a specific imidazolium salt catalyst and cesium carbonate in toluene.[6] After 3 hours at 60°C, the product is isolated with a reported yield of 90% after purification by column chromatography.[6]

## Quantitative Analysis using Ethyl 4-bromobenzoate-d4 as an Internal Standard

**Ethyl 4-bromobenzoate-d4** is an ideal internal standard for the quantification of Ethyl 4-bromobenzoate in various matrices due to its similar chemical and physical properties and distinct mass.

Methodology (General GC-MS Protocol):

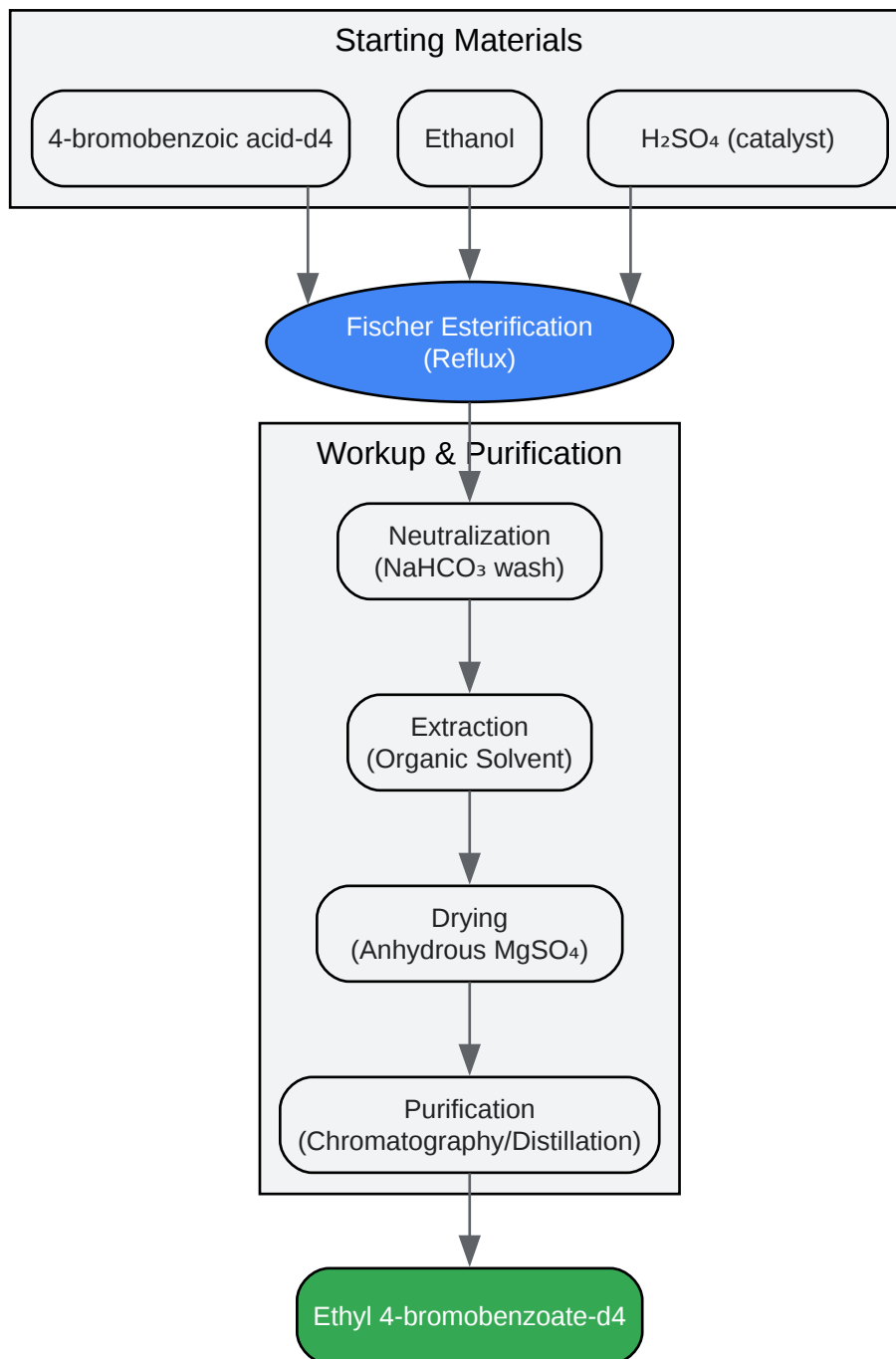
- Preparation of Calibration Standards: Prepare a series of calibration standards containing known concentrations of non-deuterated Ethyl 4-bromobenzoate and a fixed concentration of **Ethyl 4-bromobenzoate-d4** (the internal standard).
- Sample Preparation: To the unknown sample, add the same fixed concentration of **Ethyl 4-bromobenzoate-d4** as used in the calibration standards.
- Extraction: Perform a liquid-liquid or solid-phase extraction to isolate the analyte and the internal standard from the sample matrix.
- GC-MS Analysis:
  - Inject an aliquot of the prepared standards and samples into the GC-MS system.
  - Use a suitable capillary column (e.g., DB-5ms) and a temperature program that provides good separation of the analyte from other matrix components.
  - Set the mass spectrometer to operate in selected ion monitoring (SIM) mode. Monitor characteristic ions for both Ethyl 4-bromobenzoate (e.g., m/z 183, 185, 228, 230) and **Ethyl 4-bromobenzoate-d4** (e.g., m/z 187, 189, 232, 234).

- Data Analysis:
  - Integrate the peak areas for the selected ions of both the analyte and the internal standard.
  - Calculate the response ratio (Analyte Peak Area / Internal Standard Peak Area) for each calibration standard.
  - Construct a calibration curve by plotting the response ratio against the concentration of the analyte.
  - Calculate the response ratio for the unknown sample and determine its concentration using the calibration curve.

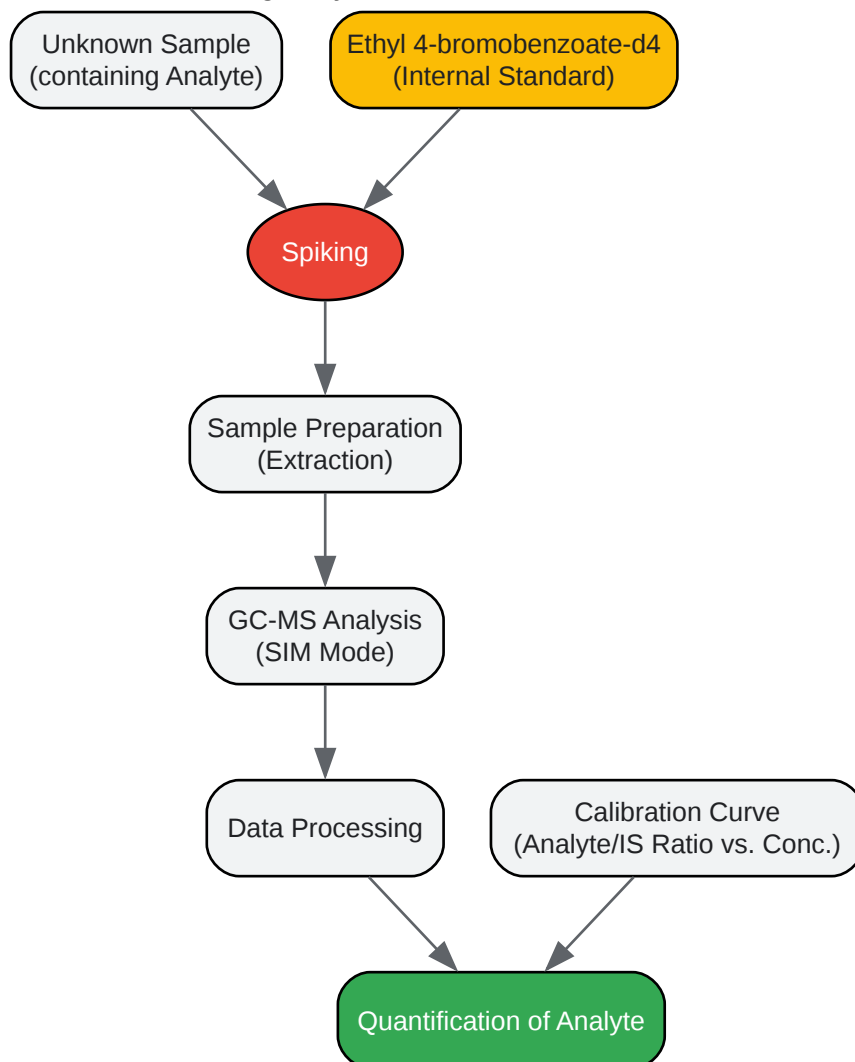
## Visualizations

The following diagrams illustrate the synthesis and a typical analytical workflow involving **Ethyl 4-bromobenzoate-d4**.

## Synthesis of Ethyl 4-bromobenzoate-d4



## Analytical Workflow using Ethyl 4-bromobenzoate-d4 as Internal Standard



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